

2-phenylethanol GRAS status generally recognized as safe

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Compound Focus: 2-Phenylethanol

CAS No.: 60-12-8

Cat. No.: S539486

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GRAS Status and Regulatory Information

2-Phenylethanol is approved as a safe flavoring agent by major international organizations. The key regulatory details are summarized in the table below.

Organization/Aspect	Specific Designation or Status
Flavor and Extract Manufacturers Association (FEMA)	GRAS 2858 [1] [2]
Food and Drug Administration (FDA)	Generally Recognized as Safe (GRAS) [1]
Joint Expert Committee on Food Additives (JECFA)	Approved as a flavoring agent [3]
Council of Europe (COE)	Approved as a flavoring agent [3]
Primary Justification	Pleasant rose-like scent; antimicrobial properties [1] [4]

Production Methods: Chemical vs. Natural

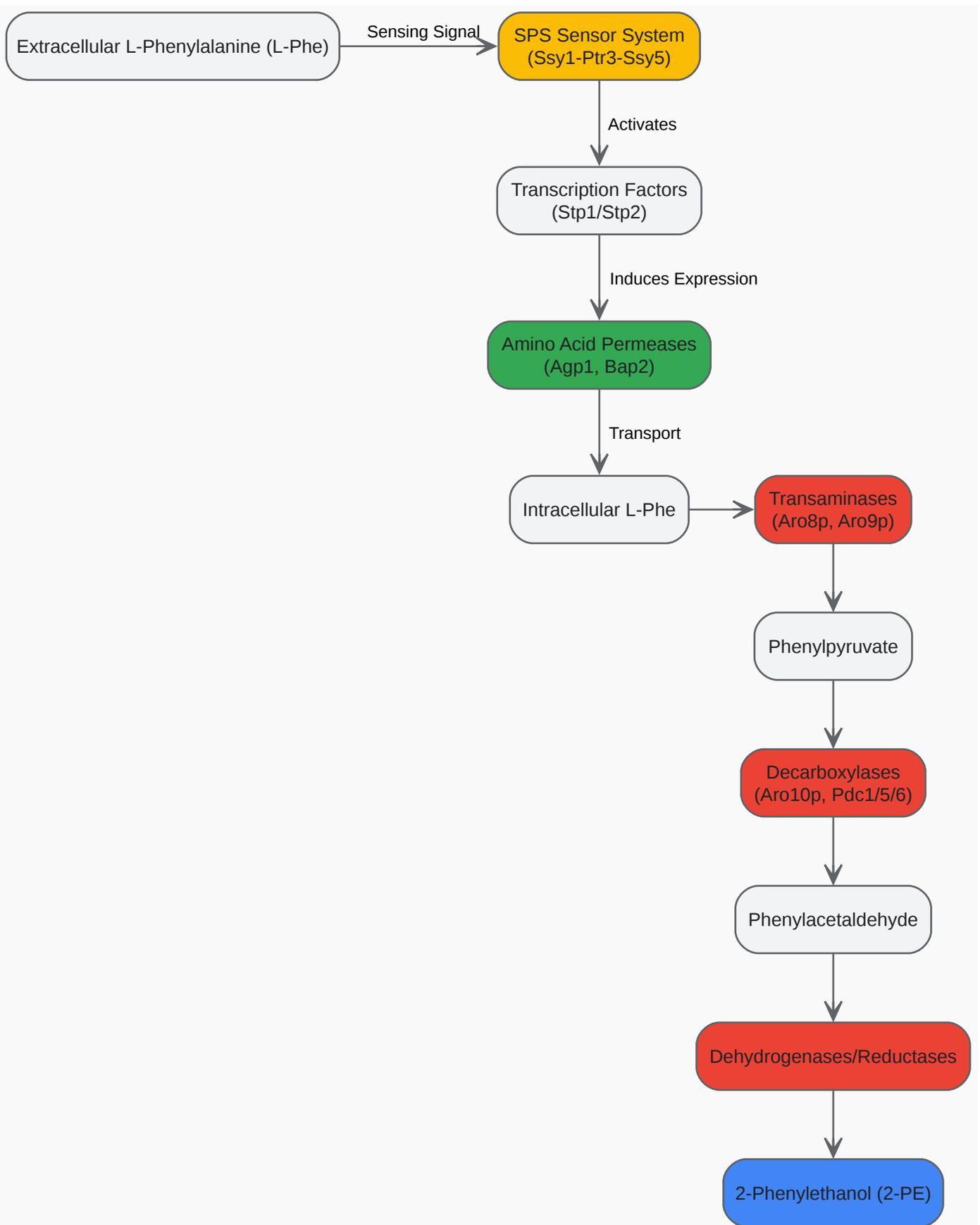
The market offers 2-PE produced through different methods, which significantly impacts its classification, cost, and consumer perception.

Characteristic	Chemical Synthesis	Plant Extraction	Microbial Bioproduction
Market Share	~93% of current production [2]	Very low	Emerging alternative
Classification	Synthetic	Natural	Considered "natural" in US & EU [1] [3]
Estimated Price	3.5–5 US\$/kg [1]	~1000 US\$/kg [1] [3]	~220 US\$/kg [1]
Key Drawbacks	Uses toxic chemicals (benzene, styrene oxide), harsh reaction conditions, unwanted byproducts [1] [2]	Low yield, weather-dependent, complex and costly extraction [1] [2]	2-PE is toxic to microbes, limiting production yields; higher cost than synthetic [1] [2]

Biotechnological Production via the Ehrlich Pathway

The most efficient biotechnological route for producing natural 2-PE is the **Ehrlich pathway** in microorganisms, particularly yeasts like *Saccharomyces cerevisiae* [5] [1] [2]. This pathway uses the amino acid L-Phenylalanine (L-Phe) as a precursor.

The following diagram illustrates the key steps and regulation of the Ehrlich pathway in yeast:



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The Ehrlich pathway in yeast converts L-Phe to 2-PE, regulated by external amino acid sensing [3].

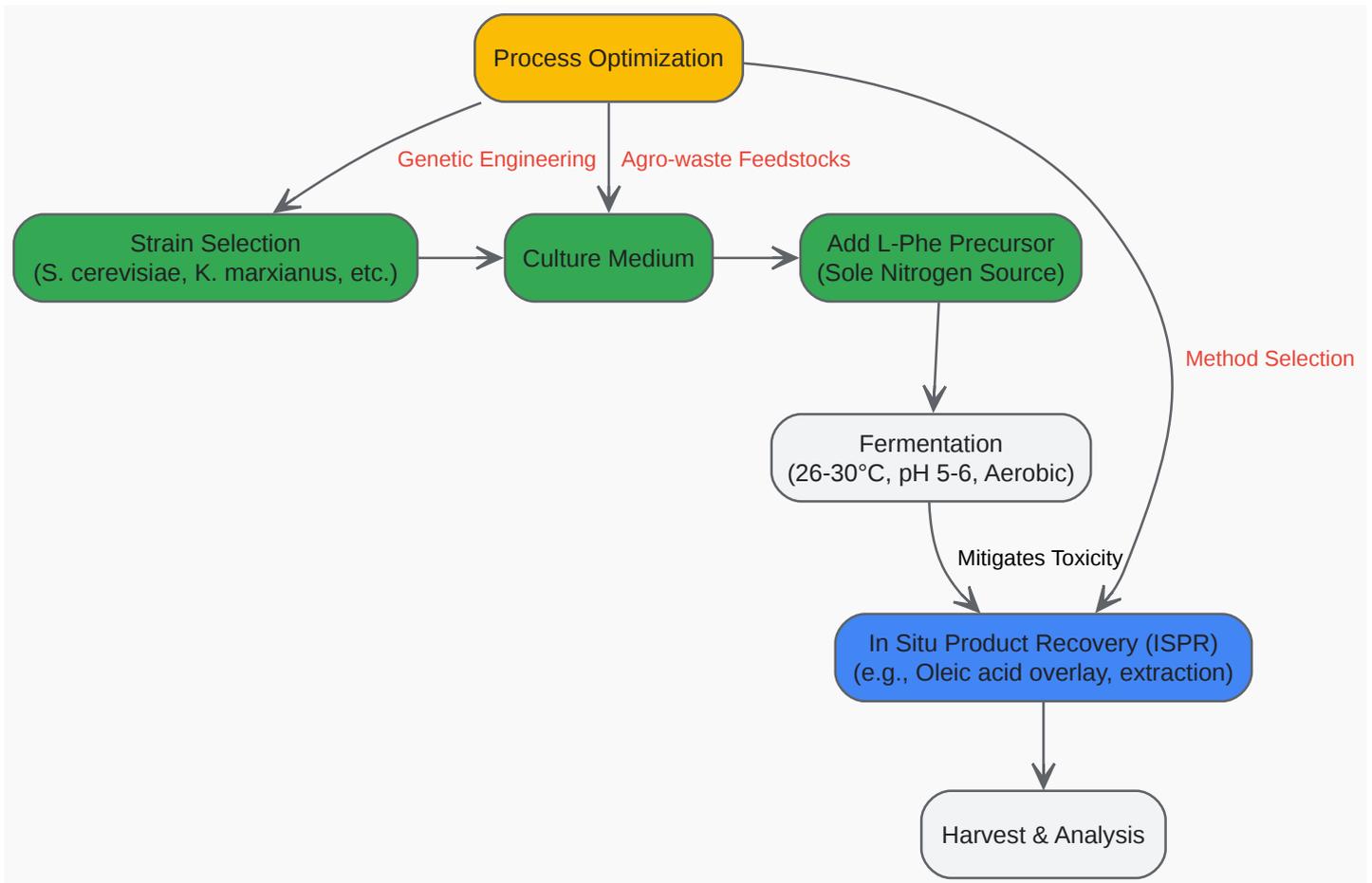
The pathway involves three key enzymatic steps [1] [2] [3]:

- **Transamination:** L-Phe is converted to phenylpyruvate by transaminases (Aro8p, Aro9p).
- **Decarboxylation:** Phenylpyruvate is decarboxylated to phenylacetaldehyde by decarboxylases (Aro10p, Pdc1/5/6).
- **Reduction:** Phenylacetaldehyde is reduced to **2-Phenylethanol** by alcohol dehydrogenases (ADHs).

A critical regulatory feature is the **SPS sensor system**, which detects extracellular L-Phe and activates genes for amino acid permeases (like Agp1 and Bap2) to enhance L-Phe uptake, making the process more efficient [3].

Experimental Protocol for 2-PE Biosynthesis in Yeast

This protocol outlines a standard methodology for producing 2-PE using a yeast strain in a bioreactor, incorporating strategies to overcome product toxicity.



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A workflow for 2-PE bioproduction, highlighting key steps and optimization strategies [5] [1] [2].

Stage 1: Strain Selection and Cultivation

- **Producing Strains:** Commonly used yeasts include *Saccharomyces cerevisiae*, *Kluyveromyces marxianus*, and *Yarrowia lipolytica* [1]. Recent research also explores non-conventional yeasts and engineered bacteria for higher yields [2].
- **Culture Medium:** The medium must contain glucose as a carbon source and **L-Phenylalanine as the sole or preferred nitrogen source** to direct metabolic flux through the Ehrlich pathway [2] [3]. Using agro-industrial wastes and by-products (e.g., corn cob residue, sugar cane bagasse) as cheap feedstocks is a major research focus to improve sustainability and cost-effectiveness [5] [1] [2].

Stage 2: Fermentation and Product Recovery

- **Process Conditions:** Typical fermentation is conducted under aerobic conditions at 26-30°C and pH 5.0-6.0 [3].
- **Critical Strategy - In Situ Product Recovery (ISPR):** Since 2-PE is toxic to microbial cells at concentrations above ~4 g/L, it inhibits its own production. Implementing ISPR techniques is crucial for high yields [5] [1] [2]. Common methods include:
 - **Extraction:** Overlaying the fermentation broth with an organic solvent like oleic acid or alkanes to continuously extract 2-PE [5] [2].
 - **Pervaporation:** Using membranes to selectively remove 2-PE from the bioreactor [5].
 - **Adsorption:** Using resin-based systems to capture the product [2].

Future Research Directions

To make biotechnological 2-PE production economically competitive, future work is focused on:

- **Strain Engineering:** Using metabolic engineering to enhance L-Phe uptake, reduce feedback inhibition, and increase microbial tolerance to 2-PE [2] [3].
- **Process Integration:** Developing more efficient and scalable ISPR techniques [5] [2].
- **Circular Bioeconomy:** Widespread adoption of agro-industrial wastes as fermentation feedstocks to reduce costs and environmental impact [1] [2].

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